

# Essential Guide to the Proper Disposal of Daumone

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Compound Name: **Daumone**

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This document provides crucial safety and logistical information for the proper handling and disposal of **Daumone**. As a bioactive lipid molecule utilized in research, particularly in studies involving *Caenorhabditis elegans*, adherence to strict disposal protocols is essential to ensure the safety of laboratory personnel and to prevent environmental contamination. These procedures are specifically designed for researchers, scientists, and drug development professionals. It is imperative to always consult your institution's Environmental Health and Safety (EHS) department for specific local and federal regulations, as these guidelines are intended to supplement, not replace, institutional protocols.

## Daumone: Chemical and Physical Properties

A comprehensive understanding of **Daumone**'s properties is fundamental to its safe handling and disposal. The following table summarizes its key chemical and physical data.

Property	Data	Citation(s)
IUPAC Name	(6R)-6-[(2R,3R,5R,6S)-3,5-dihydroxy-6-methyloxan-2-yl]oxyheptanoic acid	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>13</sub> H <sub>24</sub> O <sub>6</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	276.33 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Chemical Class	Fatty Acyl Glycoside; Monocarboxylic Acid	<a href="#">[1]</a>
Synonyms	ascr#1, Ascaroside C7, Daumone-1	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	690991-47-0	<a href="#">[1]</a> <a href="#">[2]</a>

## Experimental Protocol: Step-by-Step Disposal Procedures

While a specific Safety Data Sheet (SDS) with disposal instructions for **Daumone** is not readily available, its classification as a fatty acyl glycoside and a monocarboxylic acid informs the following best-practice disposal protocol based on general principles of laboratory chemical waste management.

### Step 1: Waste Classification and Segregation

- Classify as Hazardous Chemical Waste: Due to its biological activity and lack of comprehensive toxicological data, all **Daumone** waste, including pure compound, solutions, and contaminated labware (e.g., pipette tips, tubes, gloves), must be treated as hazardous chemical waste.[\[3\]](#)[\[4\]](#)
- Segregate Waste Streams: Do not mix **Daumone** waste with other chemical waste streams unless explicitly permitted by your institution's EHS department.[\[5\]](#)[\[6\]](#) Incompatible chemicals can react, creating additional hazards.[\[5\]](#) Keep **Daumone** waste separate from:
  - Halogenated solvents

- Strong acids and bases
- Oxidizers[5]

## Step 2: Container Selection and Labeling

- Choose a Compatible Container: Collect **Daumone** waste in a chemically compatible container with a leak-proof, screw-on cap.[3][5] Glass or high-density polyethylene (HDPE) containers are generally suitable. The container must be in good condition, free of cracks or leaks.[3]
- Properly Label the Container: Clearly label the waste container with the words "Hazardous Waste." [4][5] The label must also include:
  - The full chemical name: "Waste **Daumone** ((6R)-6-[(2R,3R,5R,6S)-3,5-dihydroxy-6-methyloxan-2-yl]oxyheptanoic acid)"
  - The concentration and composition of the waste (e.g., "**Daumone** in ethanol, approx. 10 mg/L").
  - The date when waste was first added to the container (start date).[5]
  - The associated hazards (e.g., "Bioactive," "Handle with Care").

## Step 3: Accumulation and Storage

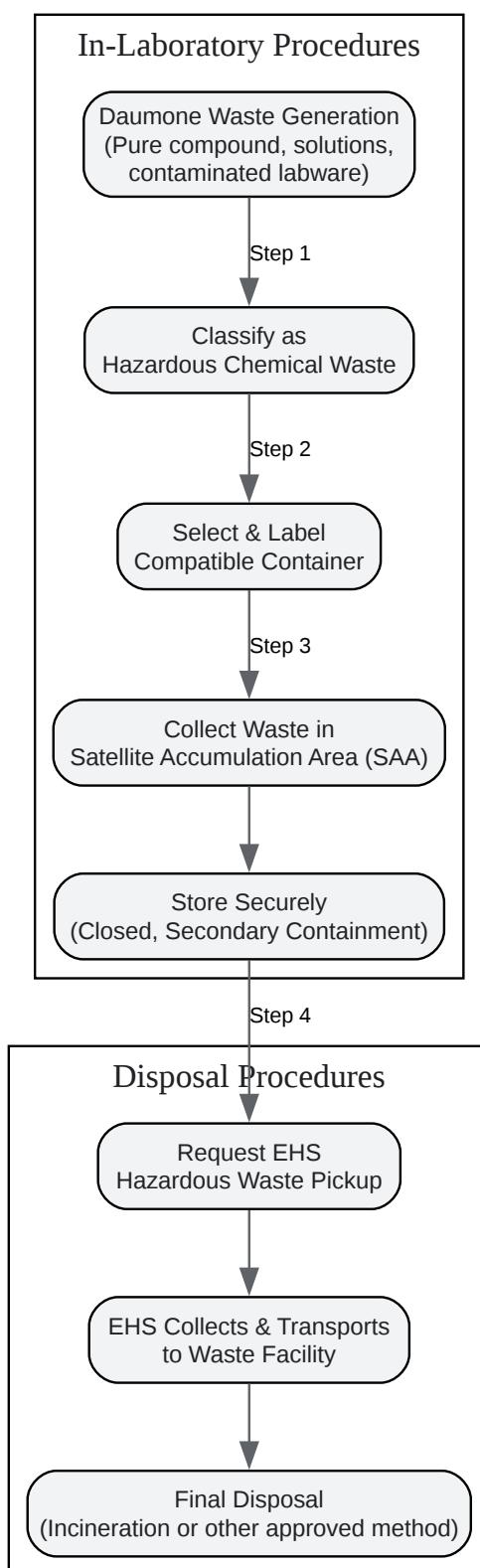
- Designate a Satellite Accumulation Area (SAA): Store the waste container in a designated SAA, which must be at or near the point of generation and under the control of laboratory personnel.[4][5]
- Keep Containers Closed: Waste containers must remain securely closed at all times, except when adding waste.[5][7]
- Secondary Containment: It is best practice to place the primary waste container in a secondary container, such as a plastic tub, to contain any potential leaks or spills.

## Step 4: Arranging for Disposal

- Do Not Dispose Down the Drain: Under no circumstances should **Daumone** or its solutions be poured down the sanitary sewer.[4][7]
- Contact EHS for Pickup: Once the waste container is full or has been in accumulation for the maximum time allowed by your institution (typically 9-12 months), contact your EHS department to arrange for a hazardous waste pickup.[4][7]
- Follow Institutional Procedures: Adhere to all specific procedures for waste pickup requests as mandated by your institution.

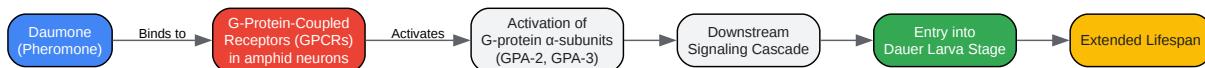
## Mandatory Visualizations

The following diagrams illustrate the logical workflow for the proper disposal of **Daumone** and its signaling context in *C. elegans*.



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Caption: Logical workflow for the safe disposal of **Daumone** waste.



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